

Thermodynamic properties and stability of isopropyl propionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl propionate*

Cat. No.: *B1204450*

[Get Quote](#)

An In-depth Technical Guide on the Thermodynamic Properties and Stability of **Isopropyl Propionate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties and stability of **isopropyl propionate**. The information is compiled from various scientific sources to assist researchers, scientists, and drug development professionals in understanding the physicochemical characteristics of this compound. All quantitative data is presented in structured tables, and detailed experimental methodologies are described.

Physicochemical and Thermodynamic Properties

Isopropyl propionate ($C_6H_{12}O_2$) is a colorless liquid ester with a characteristic fruity odor.^{[1][2]} It is less dense than water and its vapors are heavier than air.^{[3][4][5]} The key physicochemical and thermodynamic properties of **isopropyl propionate** are summarized in the tables below.

Table 1: General Physicochemical Properties of Isopropyl Propionate

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₂	[1][3]
Molecular Weight	116.16 g/mol	[1][3]
CAS Number	637-78-5	[3]
Appearance	Colorless liquid	[1][3]
Odor	Fruity, reminiscent of pineapple and banana	[1][6]
Density	0.863 - 0.869 g/cm ³ at 20°C	[1][7]
Boiling Point	108 - 111 °C at 760 mmHg	[1][6][8][9]
Melting Point	-75.9 °C (estimated)	[1][3]
Flash Point	15 - 16.67 °C	[3][9]
Water Solubility	5.95 mg/mL at 25 °C	[3][6]
logP (Octanol/Water)	1.34 - 1.73	[1][3]
Refractive Index	1.385 - 1.387 at 20 °C	[9]
Critical Temperature	594.22 K (321.07 °C) (estimated)	[1]
Critical Pressure	3302.95 kPa (estimated)	[1]

Table 2: Vapor Pressure of Isopropyl Propionate at Different Temperatures

Temperature (°C)	Vapor Pressure (mmHg)	Vapor Pressure (hPa)	Source
20	~17.6	~23.4	[6]
25	21.6 - 23.4	28.8 - 31.2	[1]

Stability and Decomposition

Isopropyl propionate is considered stable under normal storage conditions.^{[2][8]} However, it is a highly flammable liquid and should be kept away from heat, sparks, open flames, and other ignition sources.^{[3][4]} Incompatibilities include strong oxidizing agents, acids, and bases.^{[2][4][10]}

Thermal Stability and Decomposition

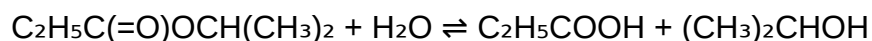
The thermal decomposition of **isopropyl propionate** has been studied, and it is known to undergo pyrolysis at elevated temperatures. The kinetics of the thermal decomposition were found to follow a first-order rate law. A study on the initial thermal pyrolysis of **isopropyl propionate** was conducted in the temperature range of 583–623 K.^[11]

The Arrhenius equation for the decomposition is given as: $k(T) = 10^{1306 \pm 009} \times \exp\{[-(45,400 \pm 200) \text{ cal mol}^{-1}]/RT\} \text{ s}^{-1}$ ^[11]

This equation is crucial for understanding the compound's behavior at high temperatures and for process safety assessments.

Chemical Stability and Hydrolysis

As an ester, **isopropyl propionate** is susceptible to hydrolysis, especially in the presence of acids or bases, to yield isopropanol and propionic acid.^[2] This reaction is a key consideration in its use in aqueous formulations and for its environmental fate. The hydrolysis can be represented by the following reaction:



Experimental Protocols

The determination of thermodynamic properties requires precise experimental techniques. Below are detailed methodologies for key experiments relevant to the data presented.

Combustion Calorimetry for Enthalpy of Formation

Combustion calorimetry is a standard method to determine the enthalpy of combustion of a substance, from which the standard enthalpy of formation can be calculated.^{[12][13][14]}

Principle: A known mass of the substance is completely combusted in a high-pressure oxygen atmosphere within a sealed container called a bomb calorimeter. The heat released by the combustion is absorbed by the surrounding water bath, and the temperature change is measured.

Apparatus:

- Bomb calorimeter
- High-pressure oxygen cylinder
- Ignition system
- High-precision thermometer
- Balance

Procedure:

- A precisely weighed sample of **isopropyl propionate** is placed in the sample holder within the bomb.
- The bomb is sealed and pressurized with an excess of pure oxygen.
- The bomb is placed in a known volume of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited using an electrical fuse.
- The temperature of the water is monitored and the maximum temperature reached is recorded.
- The heat capacity of the calorimeter is determined by combusting a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
- The enthalpy of combustion of **isopropyl propionate** is calculated from the temperature change, the heat capacity of the calorimeter, and the mass of the sample.

- The standard enthalpy of formation is then calculated using Hess's Law, with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Differential Scanning Calorimetry (DSC) for Phase Transitions and Stability

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.^[15] It is widely used to determine melting points, glass transitions, and to study thermal stability.^{[16][17]}

Principle: The sample and a reference material are heated or cooled at a constant rate. The difference in heat flow to the sample and reference is measured, which corresponds to endothermic or exothermic events in the sample.

Apparatus:

- Differential Scanning Calorimeter
- Sample pans (e.g., aluminum)
- Crimper for sealing pans
- Inert gas supply (e.g., nitrogen)

Procedure:

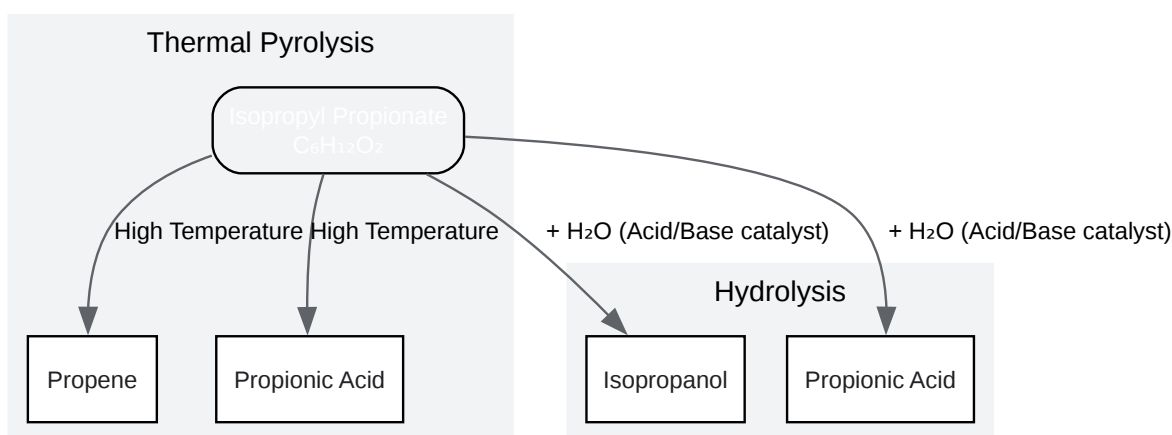
- A small, accurately weighed amount of **isopropyl propionate** is hermetically sealed in a sample pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The cell is purged with an inert gas.
- A temperature program is initiated, typically a linear heating ramp.

- The heat flow to the sample is recorded as a function of temperature.
- Endothermic events like melting will appear as peaks, from which the melting point (onset or peak temperature) and the enthalpy of fusion (peak area) can be determined.
- Exothermic events, such as decomposition, can also be observed and quantified.

Visualizations

Decomposition Pathways of Isopropyl Propionate

The following diagram illustrates the primary decomposition pathways for **isopropyl propionate**: thermal pyrolysis and hydrolysis.

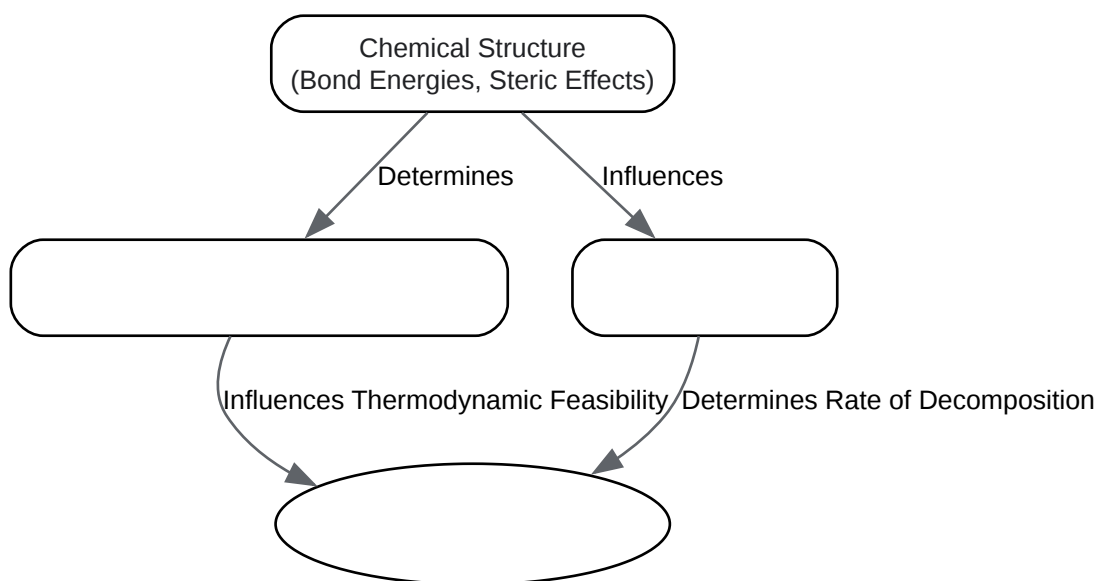


[Click to download full resolution via product page](#)

Caption: Decomposition pathways of **isopropyl propionate**.

Relationship Between Thermodynamic Properties and Stability

This diagram illustrates the logical relationship between the fundamental thermodynamic properties of a compound and its overall stability.



[Click to download full resolution via product page](#)

Caption: Influence of thermodynamics on stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Isopropyl propionate | 637-78-5 [smolecule.com]
- 2. CAS 637-78-5: Isopropyl propionate | CymitQuimica [cymitquimica.com]
- 3. echemi.com [echemi.com]
- 4. ISOPROPYL PROPIONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. ISOPROPYL PROPIONATE - Safety Data Sheet [chemicalbook.com]
- 6. scent.vn [scent.vn]
- 7. Isopropyl Propionate - C₆H₁₂O₂, Cas 637-78-5, 116.16 G/mol, Boiling Point 108-111°C, Density 0.863-0.869 G/ml At 25°C at Best Price in Mumbai | A. B. Enterprises [tradeindia.com]
- 8. synerzine.com [synerzine.com]

- 9. isopropyl propionate, 637-78-5 [thegoodscentscopy.com]
- 10. ISOPROPYL PROPIONATE | 637-78-5 [chemicalbook.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Experimental Determination of the Standard Enthalpy of Formation of Trimellitic Acid and Its Prediction by Supervised Learning - PMC [pmc.ncbi.nlm.nih.gov]
- 13. jpyro.co.uk [jpyro.co.uk]
- 14. reddit.com [reddit.com]
- 15. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 16. tainstruments.com [tainstruments.com]
- 17. Differential Scanning Calorimetry - Overview | Malvern Panalytical [malvernpanalytical.com]
- To cite this document: BenchChem. [Thermodynamic properties and stability of isopropyl propionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204450#thermodynamic-properties-and-stability-of-isopropyl-propionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com